

Application Notes and Protocols: Spin Trapping Techniques for Studying Transient Tyrosine Radicals

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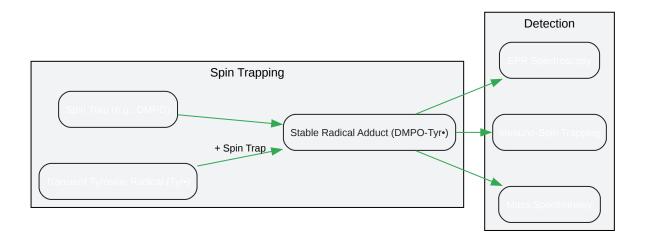
Introduction

Transient **tyrosine radical**s are highly reactive intermediates implicated in a wide range of biological processes, including enzymatic catalysis, signal transduction, and oxidative stress-related pathologies. Their fleeting nature makes direct detection challenging. Spin trapping, a technique that utilizes nitrone or nitroso compounds to convert short-lived radicals into more stable, detectable radical adducts, is a powerful tool for studying these species. This document provides detailed application notes and protocols for the use of spin trapping techniques, primarily focusing on 5,5-dimethyl-1-pyrroline N-oxide (DMPO), in conjunction with Electron Paramagnetic Resonance (EPR) spectroscopy, immuno-spin trapping, and mass spectrometry to investigate transient **tyrosine radicals**.

Principle of Spin Trapping

Spin trapping involves the reaction of a transient radical (R•) with a diamagnetic spin trap to form a more persistent radical adduct. This adduct can then be detected and characterized by EPR spectroscopy. The hyperfine coupling constants of the resulting EPR spectrum provide information about the identity of the trapped radical.







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